

Synthesis of 5-Acetyliminodibenzyl from Iminodibenzyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Acetyliminodibenzyl

Cat. No.: B081514

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This technical guide provides a comprehensive overview of the synthesis of **5-Acetyliminodibenzyl**, a key intermediate in the development of various pharmaceutical compounds. This document details the chemical properties, reaction parameters, and a step-by-step experimental protocol for the acetylation of iminodibenzyl.

Introduction

5-Acetyliminodibenzyl, also known as 5-acetyl-10,11-dihydro-5H-dibenzo[b,f]azepine, is a crucial synthetic intermediate. Its dibenzazepine core structure is foundational for a range of neurologically active compounds and other therapeutic agents. The addition of an acetyl group to the nitrogen atom of the iminodibenzyl moiety is a primary step in the synthesis of more complex molecules, such as certain tricyclic antidepressants and antipsychotics. This guide focuses on the direct acetylation of iminodibenzyl to yield **5-Acetyliminodibenzyl**.

Chemical Properties and Data

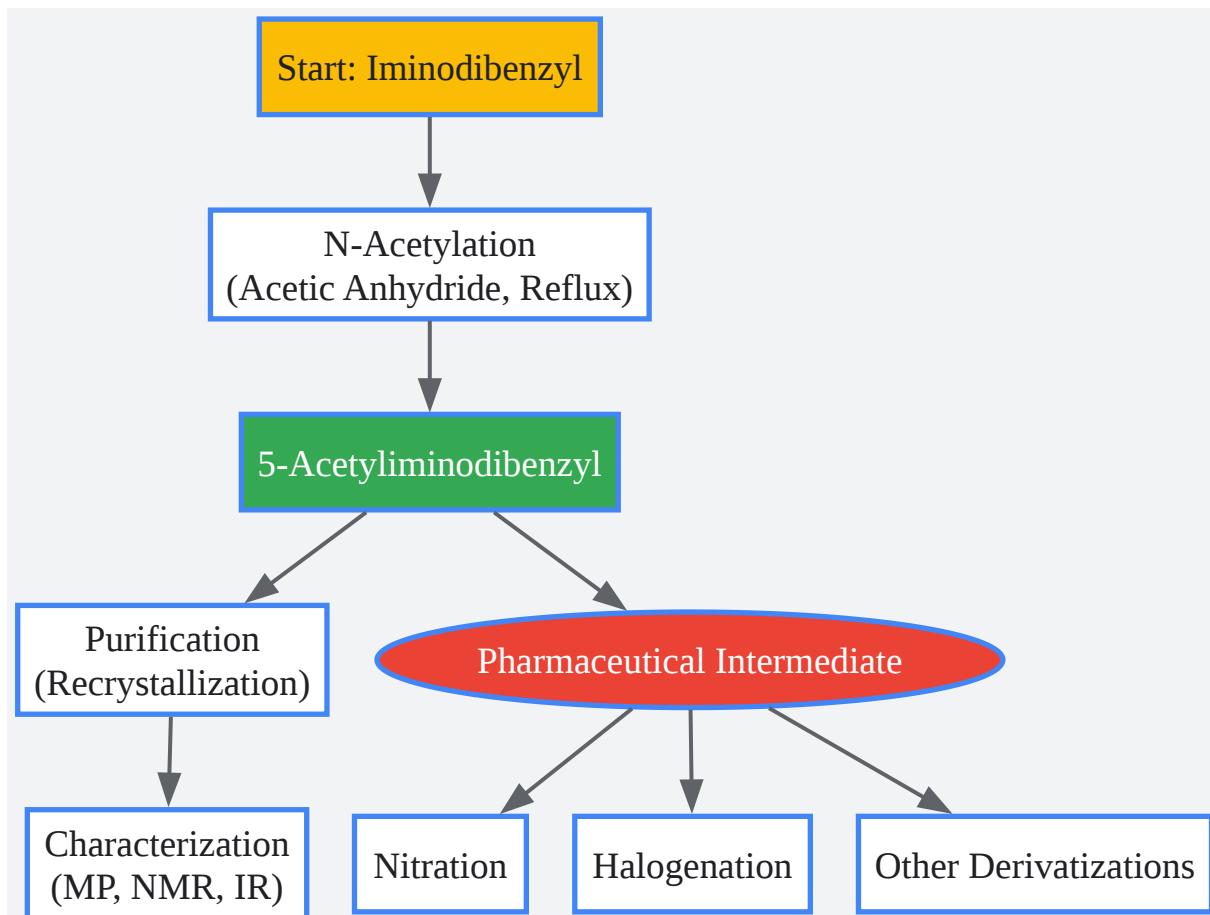
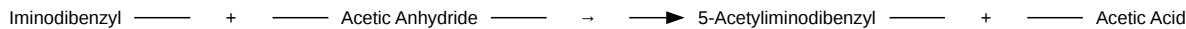
A summary of the key chemical data for the reactant and product is provided below for easy reference.

Compound	Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
Iminodibenzyl	10,11-Dihydro-5H-dibenzo[b,f]azepine	494-19-9	C ₁₄ H ₁₃ N	195.26	105-108	Yellowish to beige crystalline powder
5-Acetylmino dibenzyl	1-(10,11-Dihydro-5H-dibenzo[b,f]azepin-5-yl)ethanone	13080-75-6	C ₁₆ H ₁₅ NO	237.30	95-97[1][2]	White to yellowish crystals or crystalline powder[3]

Synthesis of 5-Acetyliminodibenzyl

The most common and effective method for the synthesis of **5-Acetyliminodibenzyl** from iminodibenzyl is through N-acetylation using acetic anhydride.[3] This reaction is a nucleophilic acyl substitution where the nitrogen atom of the iminodibenzyl acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acetic anhydride.

Reaction Scheme



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